



2-Amino-4-nitrobenzoic acid CAS number

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest Compound Name: 2-Amino-4-nitrobenzoic acid Get Quote Cat. No.: B145930

An In-depth Technical Guide to 2-Amino-4-nitrobenzoic Acid

CAS Number: 619-17-0

This technical guide provides a comprehensive overview of **2-Amino-4-nitrobenzoic acid**, a pivotal chemical intermediate for researchers, scientists, and professionals in drug development. The document details its chemical properties, outlines synthetic approaches, discusses its applications, and provides essential safety information.

Chemical and Physical Properties

2-Amino-4-nitrobenzoic acid, also known as 4-Nitroanthranilic acid, is an aromatic compound featuring both an amino and a nitro functional group, making it a versatile building block in organic synthesis.[1] Its key properties are summarized below.

Table 1: Physicochemical Properties of 2-Amino-4-nitrobenzoic Acid



Property	Value	Reference(s)
CAS Number	619-17-0	[1][2]
Synonyms	4-Nitroanthranilic acid, 4-Nitro- 2-aminobenzoic acid	[1]
Molecular Formula	C7H6N2O4	[1]
Molecular Weight	182.13 g/mol	[1]
Appearance	Orange to light yellow/brown powder/crystal	[1]
Melting Point	267-274 °C	[1]
Purity	≥97-98%	[1]
IUPAC Name	2-amino-4-nitrobenzoic acid	
InChI Key	UEALKTCRMBVTFN- UHFFFAOYSA-N	
Storage Temperature	0-8 °C or Room Temperature (sealed, dry)	[1]

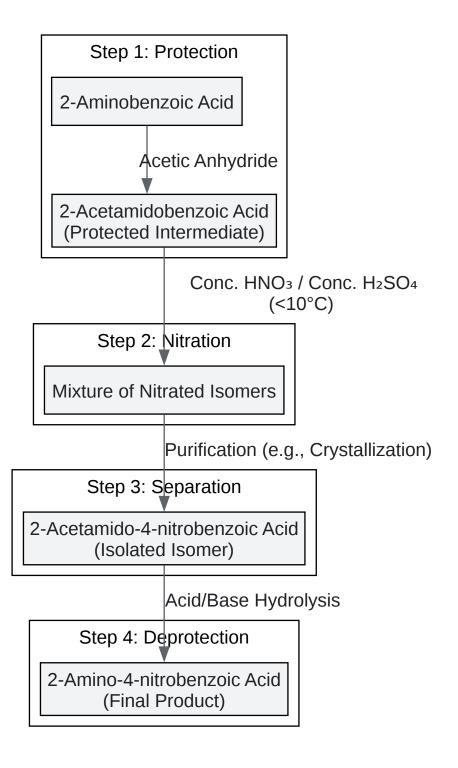
Synthesis and Experimental Protocols

While specific, detailed protocols for the direct synthesis of **2-Amino-4-nitrobenzoic acid** are not readily available in the provided literature, established chemical principles allow for the outlining of logical synthetic pathways. The synthesis generally involves the introduction of amino and nitro groups onto a benzoic acid scaffold.

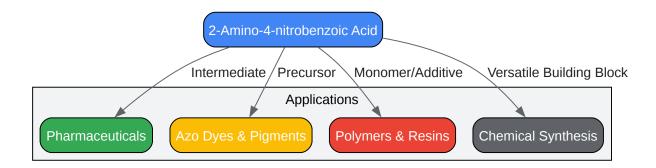
Conceptual Synthetic Pathway: Nitration of 2-Aminobenzoic Acid

A common strategy for synthesizing nitro-substituted aminobenzoic acids involves the protection of the highly reactive amino group, followed by nitration and subsequent deprotection.[3] This prevents oxidation of the amino group by the strong nitrating agents.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemimpex.com [chemimpex.com]
- 2. 619-17-0|2-Amino-4-nitrobenzoic acid|BLD Pharm [bldpharm.com]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [2-Amino-4-nitrobenzoic acid CAS number].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145930#2-amino-4-nitrobenzoic-acid-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com